

Fenmetramide: A Technical Guide to Synthesis, Characterization, and Biological Profile

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Compound of Interest

Compound Name: *Fenmetramide*

CAS No.: *5588-29-4*

Cat. No.: *B1596277*

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Abstract

This technical guide provides a comprehensive overview of **Fenmetramide**, a synthetic morpholine derivative with potential psychoactive properties. **Fenmetramide**, or 2-Phenyl-3-methyl-morpholin-5-one, was originally patented as an antidepressant in the 1960s but was never commercially marketed[1]. It is structurally related to the stimulant phenmetrazine and is also identified as a metabolite of phenmetrazine[2]. This document details the probable synthetic pathways for **Fenmetramide**, outlines a comprehensive analytical strategy for its characterization, and discusses its presumed mechanism of action based on its structural analogy to well-studied phenmetrazine analogs. This guide is intended for researchers, scientists, and professionals in drug development and forensic analysis who require a foundational understanding of this compound.

Introduction and Chemical Identity

Fenmetramide is a derivative of phenmetrazine, distinguished by a ketone group at the 5-position of the morpholine ring[1]. While pharmacological data for **Fenmetramide** is limited, its structural similarity to phenmetrazine, a known norepinephrine-dopamine releasing agent,

suggests it may possess psychostimulant effects[1][3][4]. The compound exists as cis and trans isomers, with the specific stereochemistry influencing its biological activity.

Table 1: Chemical and Physical Properties of **Fenmetramide**

Property	Value	Source
IUPAC Name	2-Phenyl-3-methyl-morpholin-5-one	[1]
Synonyms	McN-1075	[5]
CAS Number	5588-29-4	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₂	[1][3]
Molar Mass	191.23 g/mol	[1][6]
Appearance	Solid (predicted)	-
Solubility	Soluble in organic solvents	-

Synthesis of Fenmetramide

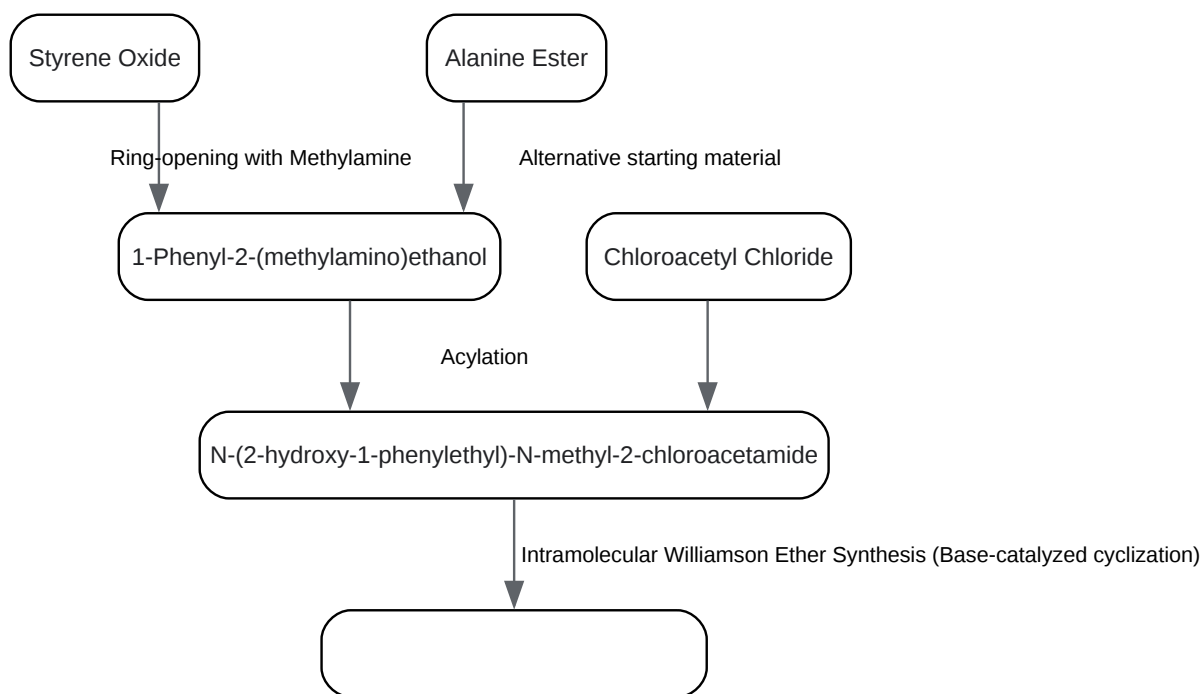
The synthesis of **Fenmetramide** can be approached through several routes, primarily based on the cyclization of substituted amino alcohols. The most probable and historically referenced method involves the reaction of an appropriate phenylethanolamine derivative with an alpha-haloacetyl halide, followed by intramolecular cyclization.

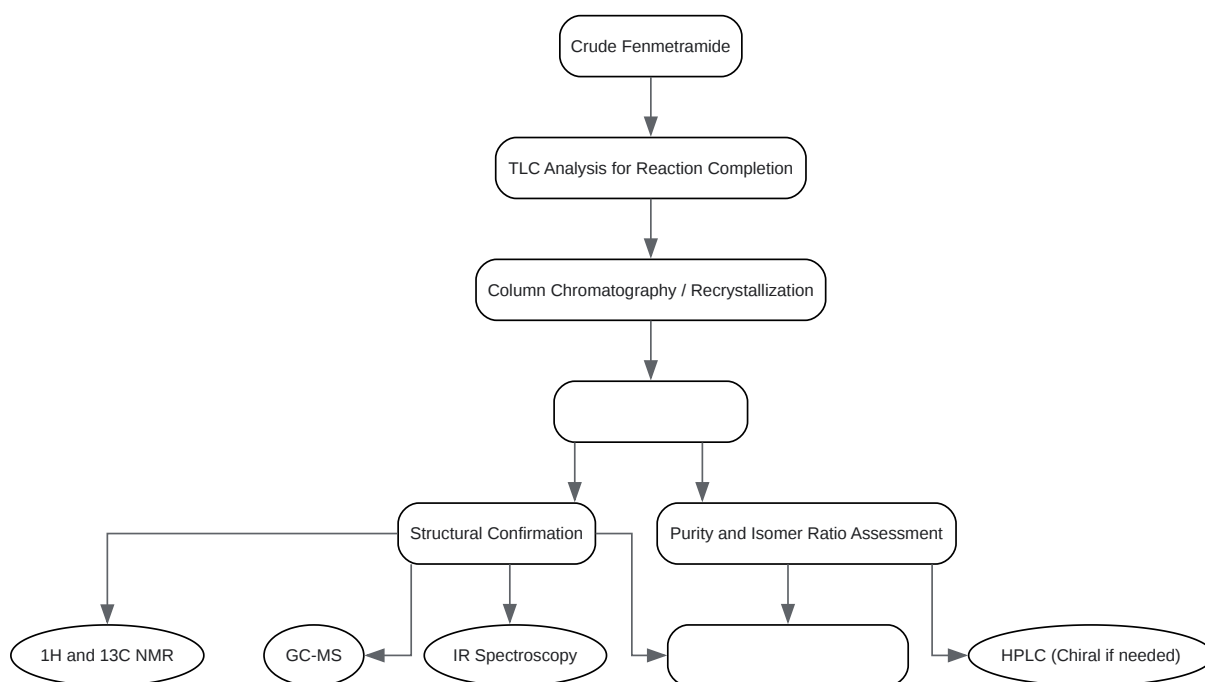
Retrosynthetic Analysis

A logical retrosynthetic approach to **Fenmetramide** (I) involves disconnecting the amide bond within the morpholine ring, leading to the precursor amino acid (II). This amino acid can be further disconnected to reveal the starting materials: a substituted styrene oxide or equivalent (III) and an amino acid ester (IV), or more directly from a substituted phenylethanolamine and a haloacetylating agent.

Primary Synthetic Pathway

The synthesis of **Fenmetramide** can be achieved through a multi-step process starting from readily available precursors. The following pathway is based on established organic chemistry principles and inferences from related syntheses.





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Sources

- 1. Substituted phenylmorpholine - Wikipedia [en.wikipedia.org]
- 2. semanticscholar.org [semanticscholar.org]
- 3. Phenmetrazine - Wikipedia [en.wikipedia.org]

- [4. Phenmetrazine \[chemeuropa.com\]](#)
- [5. semanticscholar.org \[semanticscholar.org\]](#)
- [6. \[Study on metabolism of phenmetrazine-like drugs and their metabolites\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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